

sodium imidazole solubility polar solvents

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Compound Focus: Sodium Imidazole

CAS No.: 5587-42-8

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The Solubility of Imidazole

While data for the sodium salt is absent, the solubility profile of **imidazole** itself is well-documented and can serve as a useful reference point, given its structural similarity. Imidazole is highly soluble in a range of polar solvents [1] [2] [3].

The table below summarizes the key properties and solubility behavior of imidazole:

Property	Description / Value
General Solubility	Highly soluble in water and other polar solvents [1] [2]. Miscible with water [1].
Molecular Formula	$C_3H_4N_2$ [1] [2]
Molar Mass	68.08 g/mol [1]
Appearance	White or pale yellow solid [1] [2]
Dipole Moment	~3.61 D - 3.67 D [2] [3] (Indicates high polarity)
Key Factor	Can form hydrogen bonds (both donor and acceptor) [3].

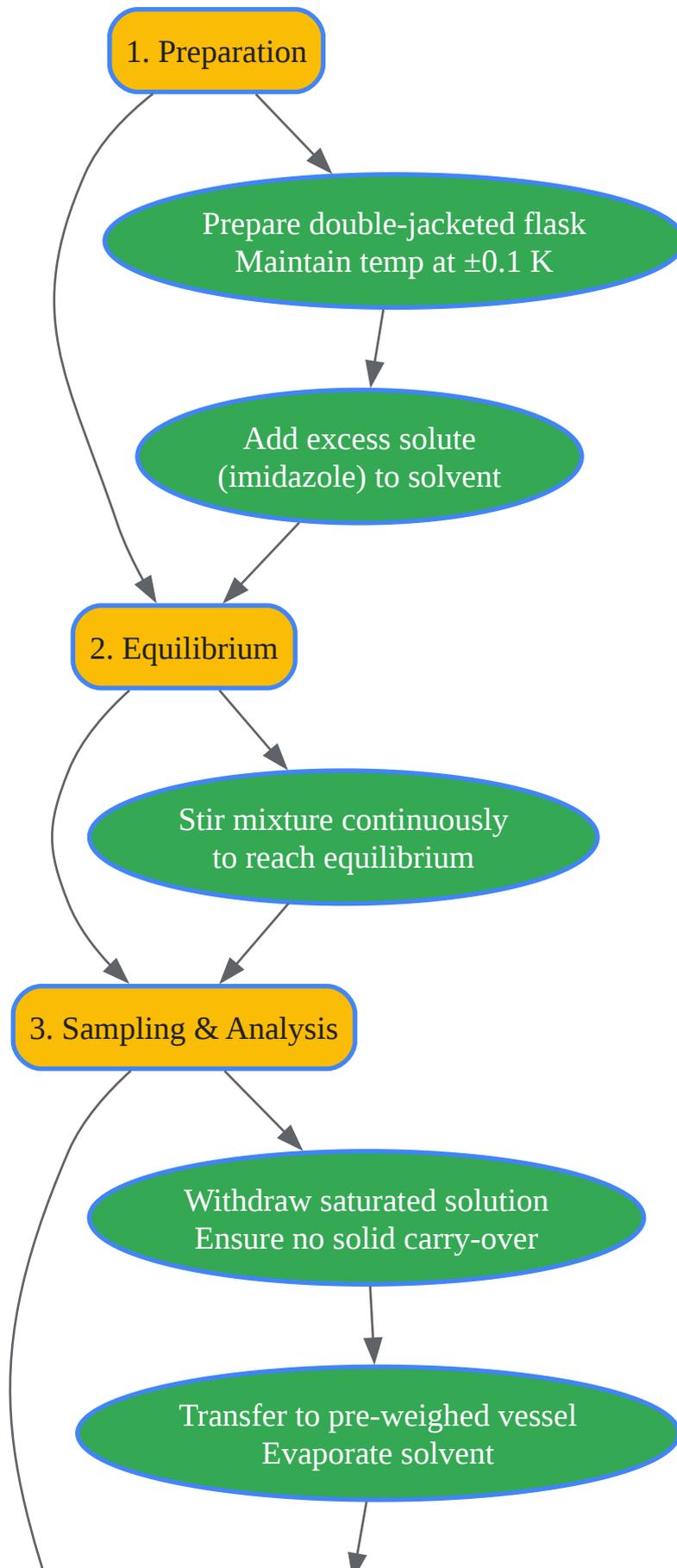
The high solubility of imidazole in polar solvents is primarily due to its **high polarity** (significant dipole moment) and its ability to act as both a **hydrogen bond donor and acceptor** [3]. This allows for strong

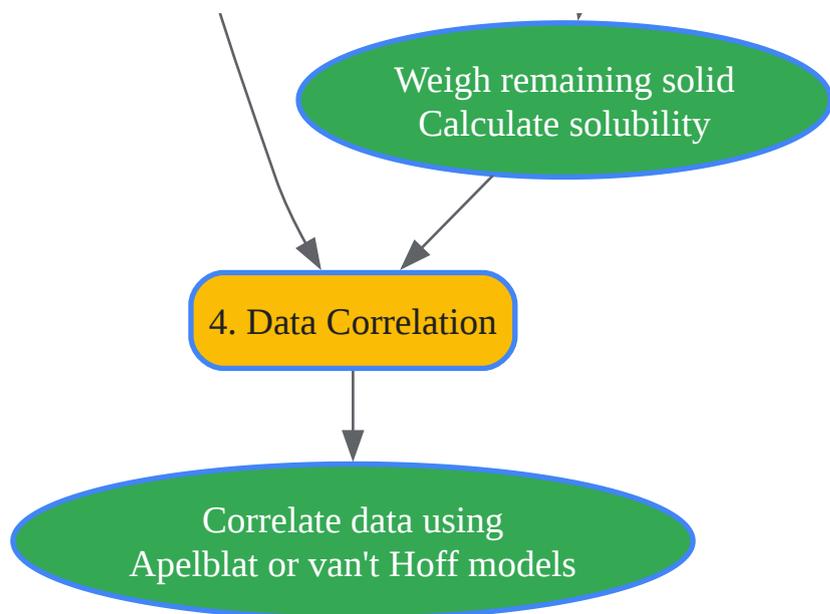
intermolecular interactions with protic solvents like water and methanol.

Experimental Methodology for Solubility Determination

Although not specific to **sodium imidazole**, one of the search results details a robust gravimetric method for determining the solubility of imidazole, which can be adapted for your studies [4].

The experimental workflow for this method can be visualized as follows:





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Experimental workflow for gravimetric solubility determination.

Here are the key steps and considerations for the protocol:

- **Apparatus:** A **double-jacketed flask** is used, with temperature controlled by a circulating water bath capable of maintaining stability within ± 0.1 K [4].
- **Procedure:**
 - An excess of the solid compound (imidazole, in the cited study) is added to the pure solvent or binary mixture [4].
 - The mixture is stirred continuously at a constant temperature to reach **solid-liquid equilibrium** [4].
 - After equilibrium is reached, a portion of the clear, saturated solution is withdrawn using a pre-warmed syringe to avoid precipitation.
 - The sample is quickly transferred to a pre-weighed vessel. The solvent is evaporated, and the mass of the remaining solute is measured to calculate the solubility [4].
- **Data Correlation:** The experimental data is often correlated with thermodynamic models. The **Apelblat equation** and the **modified van't Hoff equation** have shown excellent agreement with imidazole solubility data for calculating thermodynamic functions of solution [4].

A Path Forward for Your Research

Given the lack of direct data, here are practical suggestions to obtain the information you need:

- **Consult Specialized Databases:** Search dedicated scientific databases like **SciFinder** or **Reaxys**, which often contain more comprehensive physicochemical data than general web searches.
- **Empirical Determination:** Consider performing the solubility measurement yourself. The gravimetric protocol outlined above is a reliable and straightforward method.
- **Analogous Compounds:** Look for solubility data on structurally similar ionic compounds, such as **sodium acetate in organic solvents** (which is covered in one search result [5]), to infer potential behavior patterns.

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